

Proper Disposal of KL044: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	KL044	
Cat. No.:	B15611278	Get Quote

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a secure and compliant laboratory environment. This document provides essential safety and logistical information for the proper disposal of **KL044**, a stabilizer of the clock protein cryptochrome (CRY).

While a specific Safety Data Sheet (SDS) with comprehensive disposal instructions for **KL044** is not readily available, it is frequently shipped as a non-hazardous chemical.[1] Therefore, the following procedures are based on standard laboratory practices for non-hazardous chemical waste and should be adapted in accordance with institutional and local regulations.

I. Safety and Handling Precautions

Before handling **KL044**, it is crucial to be aware of the following safety and handling recommendations.

Personal Protective Equipment (PPE):

- Gloves: Always wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses or goggles to prevent eye contact.
- Lab Coat: A standard laboratory coat should be worn to protect clothing.

Engineering Controls:



 Work in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.

II. Step-by-Step Disposal Protocol

This protocol outlines the recommended procedure for the disposal of KL044.

- · Waste Identification and Collection:
 - Collect waste KL044, including any contaminated materials (e.g., pipette tips, weighing paper), in a designated and clearly labeled waste container.
 - Ensure the container is made of a compatible material, such as high-density polyethylene (HDPE).

Labeling:

- Label the waste container with "KL044 Waste" and include the chemical formula (C21H14ClN3O).
- o Indicate that it is considered non-hazardous waste.

Storage:

- Store the waste container in a designated, secure area away from incompatible materials.
- Keep the container sealed to prevent accidental spills.

Disposal:

- Dispose of the collected KL044 waste through your institution's chemical waste management program.
- Follow all institutional and local guidelines for the disposal of non-hazardous chemical waste.[2][3][4] Do not dispose of KL044 down the drain or in regular trash unless explicitly permitted by your environmental health and safety (EHS) department.[2][3]

III. Quantitative and Physical Data



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The following table summarizes the key quantitative and physical properties of KL044.

Property	Value
Chemical Formula	C21H14CIN3O[1]
Molecular Weight	359.81 g/mol [1]
Appearance	Solid powder[1]
Purity	>98%[1]
Solubility	Soluble in DMSO[1]
Short-term Storage	Dry, dark, and at 0 - 4°C (days to weeks)[1]
Long-term Storage	-20°C (months to years)[1]
Stock Solution Storage	-20°C (up to 1 month) or -80°C (up to 6 months) [5]
Shipping Condition	Shipped under ambient temperature as a non- hazardous chemical.[1]

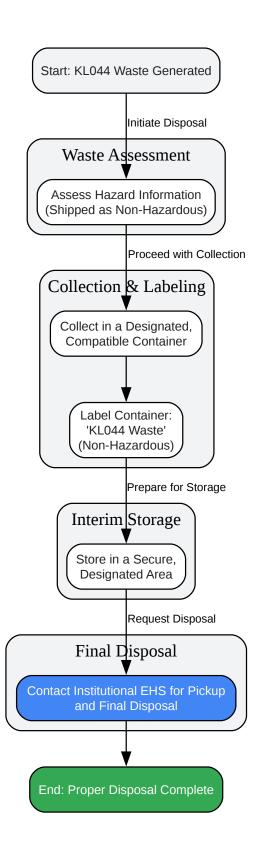
IV. Experimental Protocols

As this document focuses on disposal, detailed experimental protocols for the use of **KL044** are not included. For information on its use as a cryptochrome stabilizer, refer to relevant research articles.

V. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **KL044**.





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KL044 Disposal Decision Workflow



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References

- 1. medkoo.com [medkoo.com]
- 2. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 3. sfasu.edu [sfasu.edu]
- 4. danielshealth.com [danielshealth.com]
- 5. medchemexpress.com [medchemexpress.com]
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